

In-Depth Technical Guide: Amphiphilic Characteristics of N-Hexadecyl-L-alanine

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Compound of Interest

Compound Name: *N-Hexadecyl-L-alanine*

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Introduction

N-Hexadecyl-L-alanine, an N-acyl amino acid surfactant, represents a class of biocompatible and biodegradable amphiphiles with significant potential in drug delivery, materials science, and biotechnology. Its structure, comprising a hydrophilic L-alanine headgroup and a hydrophobic 16-carbon alkyl chain, imparts unique self-assembly and interfacial properties. This technical guide provides a comprehensive overview of the core amphiphilic characteristics of **N-Hexadecyl-L-alanine** and its shorter-chain analogue, N-Dodecanoyl-L-alanine, for which more extensive data is available in the scientific literature. The principles and methodologies described herein are directly applicable to the study of **N-Hexadecyl-L-alanine**.

Physicochemical Properties and Data Presentation

The amphiphilic nature of N-acyl-L-alanine derivatives is primarily characterized by their behavior at interfaces and their tendency to form micelles in aqueous solutions above a certain concentration, known as the critical micelle concentration (CMC).

Quantitative Data on N-Acyl-L-alanine Surfactants

While specific experimental data for **N-Hexadecyl-L-alanine** is not readily available in publicly accessible literature, the following table summarizes the key physicochemical parameters for

its well-studied lower homologue, Sodium N-Dodecanoyl-L-alaninate (C12-ALA). These values provide a strong basis for understanding the expected behavior of the C16 analogue.

Parameter	Symbol	Value (for Sodium N-Dodecanoyl-L-alaninate)	Method	Reference
Critical Micelle Concentration	CMC	6.8 mM	Surface Tensiometry	[1]
Surface Tension at CMC	γ_{cmc}	32.5 mN/m	Surface Tensiometry	[1]
Area per Molecule at Interface	A_{min}	45 Å ² /molecule	Surface Tensiometry (Gibbs Adsorption Isotherm)	[1]
Standard Free Energy of Micellization	ΔG°_{mic}	-28.9 kJ/mol	Calculated from CMC	[1]
Standard Free Energy of Adsorption	ΔG°_{ads}	-32.1 kJ/mol	Calculated from Surface Tension Data	[1]

Note: It is anticipated that **N-Hexadecyl-L-alanine** would exhibit a significantly lower CMC and a more negative standard free energy of micellization due to its longer hydrophobic chain.

Experimental Protocols

The characterization of the amphiphilic properties of N-acyl amino acid surfactants involves several key experimental techniques.

Synthesis of N-Acyl Amino Acid Surfactants

A common and effective method for the synthesis of N-acyl amino acid surfactants is the Schotten-Baumann reaction.^[2]

Protocol for Schotten-Baumann Condensation:

- **Dissolution of Amino Acid:** Dissolve the amino acid (e.g., L-alanine) in an aqueous solution of a base, such as sodium hydroxide, to deprotonate the amino group.
- **Preparation of Acyl Chloride:** The corresponding fatty acid (e.g., hexadecanoic acid) is converted to its more reactive acyl chloride derivative using a chlorinating agent like thionyl chloride.
- **Reaction:** The fatty acyl chloride is slowly added to the aqueous amino acid solution under vigorous stirring and controlled temperature (typically low to moderate) to facilitate the acylation of the amino group.
- **Purification:** The resulting N-acyl amino acid is then purified, often through recrystallization, to remove any unreacted starting materials and by-products.

Determination of Critical Micelle Concentration (CMC)

Surface tensiometry is a primary method for determining the CMC of surfactants.

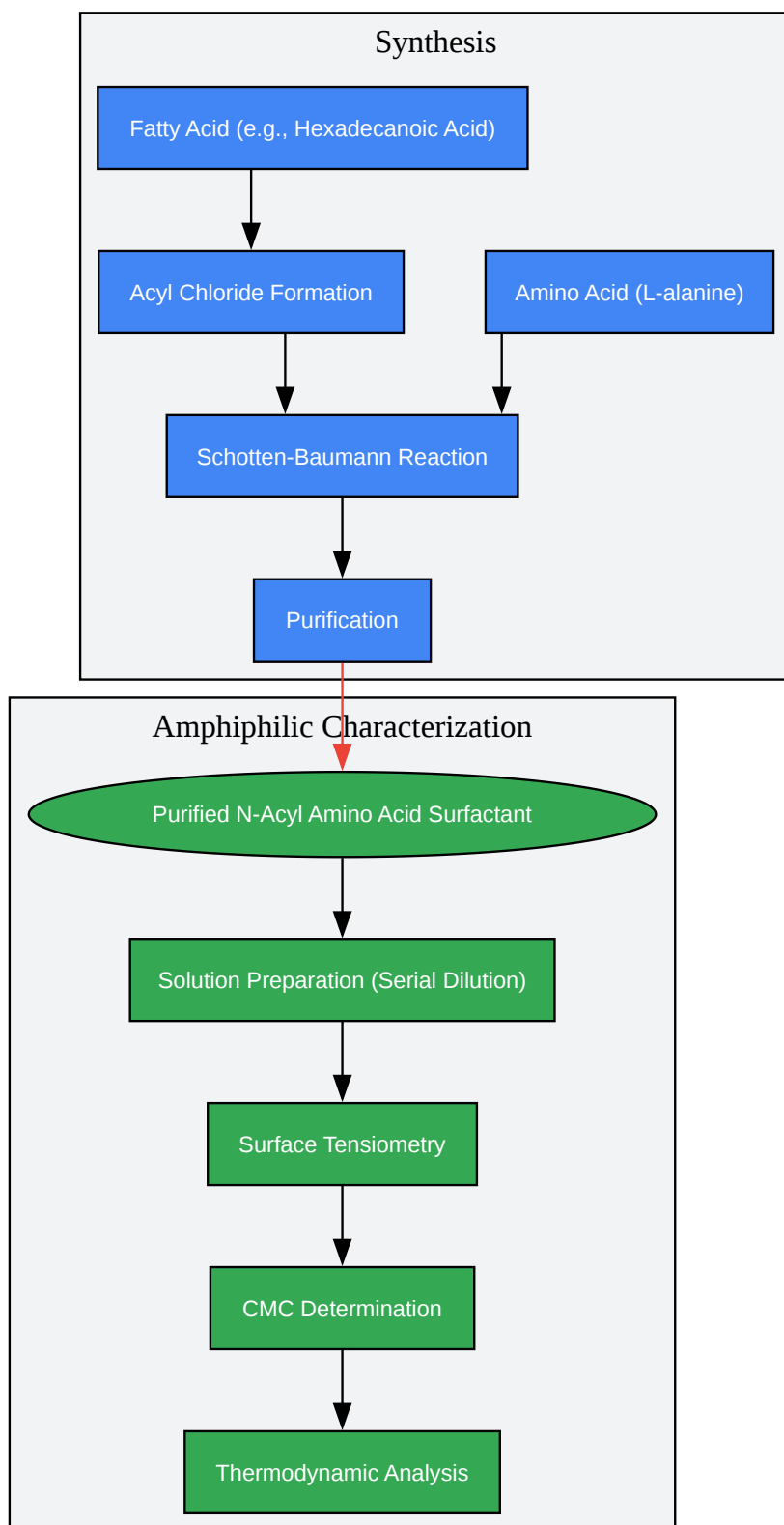
Protocol for Surface Tension Measurement:

- **Solution Preparation:** Prepare a stock solution of the N-acyl amino acid surfactant in deionized water. A series of solutions with decreasing concentrations are then prepared by serial dilution.
- **Measurement Technique:** The surface tension of each solution is measured using a tensiometer, commonly employing the du Noüy ring or Wilhelmy plate method.
- **Data Analysis:** Plot the surface tension as a function of the logarithm of the surfactant concentration. The point at which the surface tension ceases to decrease significantly and plateaus indicates the formation of micelles. The concentration at the inflection point of this curve is determined as the CMC.

Visualization of Experimental Workflow and Logical Relationships

Workflow for Amphiphilic Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of N-acyl amino acid surfactants.



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Synthesis and Characterization Workflow

Logical Relationship of Amphiphilic Properties

The following diagram illustrates the logical relationship between the fundamental molecular structure of an N-acyl amino acid surfactant and its resulting amphiphilic properties.



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Structure-Property Relationship

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References

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